

Synonyms for 1,1-Diphenylethanol like alpha-Methylbenzhydrol

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Compound of Interest

Compound Name: 1,1-Diphenylethanol

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An In-depth Technical Guide to **1,1-Diphenylethanol** and Its Synonyms

Introduction

1,1-Diphenylethanol, also known by its synonym α -Methylbenzhydrol, is a tertiary alcohol with the chemical formula $C_{14}H_{14}O$.^{[1][2]} Structurally, it features two phenyl groups and a methyl group attached to a central carbon atom which also bears a hydroxyl group.^[1] This compound is typically a white to off-white crystalline solid at room temperature.^{[1][2][3]} It is largely insoluble in water but shows good solubility in organic solvents like ethanol and ether.^{[1][4]} **1,1-Diphenylethanol** is a versatile compound in organic chemistry, primarily utilized as a precursor and intermediate in the synthesis of more complex molecules.^[5] It plays a significant role as a chiral auxiliary in asymmetric synthesis and is a valuable building block for producing pharmaceuticals, agrochemicals, and other fine chemicals.^{[1][5]}

Chemical Identification and Synonyms

The compound **1,1-Diphenylethanol** is known by a variety of names in commercial and scientific literature. Proper identification is crucial for researchers and developers. The following table summarizes its key identifiers and most common synonyms.

| Identifier Type | Value |
|-------------------|--|
| IUPAC Name | 1,1-diphenylethan-1-ol[6][7] |
| CAS Number | 599-67-7[1][3][5][6] |
| Molecular Formula | C ₁₄ H ₁₄ O[1][2][7] |
| Synonyms | α-Methylbenzhydrol, alpha-Methylbenzhydrol, Diphenylmethylcarbinol, Methyl diphenyl carbinol, Methyl diphenylcarbinol, 1-Hydroxy-1,1-diphenylethane, Benzenemethanol, α-methyl-α-phenyl-, Benzhydrol, α-methyl-, α-Methyl-α-phenylbenzenemethanol, α-Methylbenzhydrol alcohol.[1][2][6][7] |
| Other Identifiers | EC Number: 209-970-1[6], MDL Number: MFCD00004450[5][7], PubChem CID: 69031[5][6], UNII: 8V681BNM35[6] |

Physicochemical Properties

Quantitative data regarding the physical and chemical properties of **1,1-Diphenylethanol** are essential for its application in experimental settings.

| Property | Value |
|------------------|---|
| Molecular Weight | 198.26 g/mol [2][5][6] |
| Appearance | White to off-white powder, needles, or crystal[2][3][8] |
| Melting Point | 77-81 °C[2][3] |
| Boiling Point | 155 °C at 12 mmHg[2] |
| Purity (Typical) | ≥97% to >98.0% (GC)[5] |
| pKa | 13.61 ± 0.29 (Predicted)[2][8] |
| InChI Key | GIMDPFBLSKQRNP-UHFFFAOYSA-N[1][6][7] |
| Canonical SMILES | <chem>CC(C1=CC=CC=C1)(C2=CC=CC=C2)O</chem> [1][6][8] |

Experimental Protocols

The synthesis of **1,1-Diphenylethanol** is commonly achieved via a Grignard reaction. The following protocols provide detailed methodologies for its synthesis and subsequent purification.

Protocol 1: Synthesis of 1,1-Diphenylethanol via Grignard Reaction

This protocol is adapted from procedures for synthesizing tertiary alcohols using Grignard reagents.[9][10] It involves the reaction of a phenylmagnesium bromide Grignard reagent with an appropriate ketone (acetophenone) or ester (ethyl acetate).

Materials:

- Magnesium turnings
- Bromobenzene
- Anhydrous diethyl ether or Tetrahydrofuran (THF)

- Acetophenone or Ethyl Acetate
- Saturated aqueous ammonium chloride (NH_4Cl) solution
- Dilute Hydrochloric Acid (HCl)
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)
- Three-necked round-bottomed flask, reflux condenser, separatory funnel, magnetic stirrer

Procedure:

- Preparation of Grignard Reagent: In a flame-dried, three-necked flask under an inert atmosphere (e.g., argon or nitrogen), place magnesium turnings (1.1 equivalents).
- Add a solution of bromobenzene (1.15 equivalents) in anhydrous diethyl ether via a separatory funnel. The reaction is initiated, which may require gentle warming. Once started, the addition rate should be controlled to maintain a steady reflux.[\[10\]](#)
- After all the bromobenzene has been added, the mixture is stirred until the magnesium is consumed.
- Grignard Reaction: Cool the flask containing the phenylmagnesium bromide solution to $0\text{ }^\circ\text{C}$ in an ice bath.
- Slowly add a solution of acetophenone (1 equivalent) dissolved in anhydrous diethyl ether to the stirred Grignard reagent over a period of 5-10 minutes.[\[9\]](#) A precipitate will form.
- After the addition is complete, remove the ice bath and allow the mixture to warm to room temperature, stirring for an additional 25-30 minutes.[\[9\]](#)
- Quenching and Extraction: Cool the reaction mixture back to $0\text{ }^\circ\text{C}$ and slowly add saturated aqueous NH_4Cl solution, followed by dilute HCl , to quench the unreacted Grignard reagent and dissolve the magnesium salts.[\[9\]](#)[\[10\]](#)[\[11\]](#)
- Transfer the mixture to a separatory funnel. Extract the aqueous layer with diethyl ether (3x).
- Combine the organic extracts and dry them over anhydrous MgSO_4 or Na_2SO_4 .[\[11\]](#)[\[12\]](#)

- Filter to remove the drying agent, and remove the solvent by rotary evaporation to yield the crude **1,1-Diphenylethanol**.

Protocol 2: Purification of 1,1-Diphenylethanol

Crude **1,1-Diphenylethanol** can be purified to a high degree using crystallization or distillation.

Materials:

- Crude **1,1-Diphenylethanol**
- n-heptane
- Vacuum distillation apparatus
- Crystallization dish

Procedure:

- Crystallization: Dissolve the crude product in a minimum amount of hot n-heptane.
- Allow the solution to cool slowly to room temperature, and then cool further in an ice bath to induce crystallization.
- Collect the white crystals by vacuum filtration and wash with a small amount of cold n-heptane.
- Dry the crystals under vacuum.^{[2][3]}
- Alternative - Vacuum Distillation: Alternatively, the crude product can be distilled under reduced pressure (e.g., at 155 °C / 12 mmHg) to yield pure **1,1-Diphenylethanol**.^{[2][3]}

Visualized Workflows and Pathways

Diagrams created using Graphviz illustrate key processes involving **1,1-Diphenylethanol**.

Caption: Workflow for the synthesis and purification of **1,1-Diphenylethanol**.

Caption: Acid-catalyzed dehydration of **1,1-Diphenylethanol** to form 1,1-Diphenylethylene.

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